

# Technical Support Center: 4-Hydrazino-7-nitro-benzofurazan (NBD-H)

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## Compound of Interest

Compound Name: 4-Hydrazino-7-nitro-benzofurazan  
hydrazine adduct

Cat. No.: B145131

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This technical support guide provides researchers, scientists, and drug development professionals with essential information for the safe storage and handling of 4-hydrazino-7-nitro-benzofurazan, often available as its hydrazine adduct (NBD-H).

## Frequently Asked Questions (FAQs)

Q1: What is 4-hydrazino-7-nitro-benzofurazan?

4-hydrazino-7-nitro-benzofurazan, and its common hydrazine adduct NBD-H, is a fluorescent labeling reagent.[1] It is utilized in various applications, including analytical chemistry for detecting and quantifying compounds, pharmaceutical development, and environmental monitoring.[2] The molecule contains a hydrazino group that readily reacts with carbonyl groups to form stable, highly fluorescent hydrazones, making it a valuable tool for HPLC analysis.[3]

Q2: What are the primary hazards associated with this compound?

4-hydrazino-7-nitro-benzofurazan is classified as a flammable solid.[4] It is also known to cause skin irritation, serious eye irritation, and may cause respiratory irritation.[5][6] It is crucial to handle this chemical with appropriate personal protective equipment and in a well-ventilated area.[7]

Q3: How should I properly store 4-hydrazino-7-nitro-benzofurazan?

Proper storage is critical to maintain the stability and integrity of the compound. It should be stored in a refrigerator at temperatures between 2°C and 8°C.<sup>[2][8]</sup> The container must be kept tightly closed, and the compound should be stored under an inert gas, such as nitrogen.<sup>[2][7][9]</sup> It is also sensitive to light and should be protected from exposure.<sup>[7][9]</sup>

Q4: Can I store solutions of NBD-H?

Yes, solutions of NBD-H can be stored, but for limited periods. When dissolved in a solvent, it is recommended to store the solution at -80°C for up to 6 months or at -20°C for up to 1 month.<sup>[1][9]</sup> These solutions should also be protected from light and stored under a nitrogen atmosphere.<sup>[1][9]</sup>

## Troubleshooting Guide

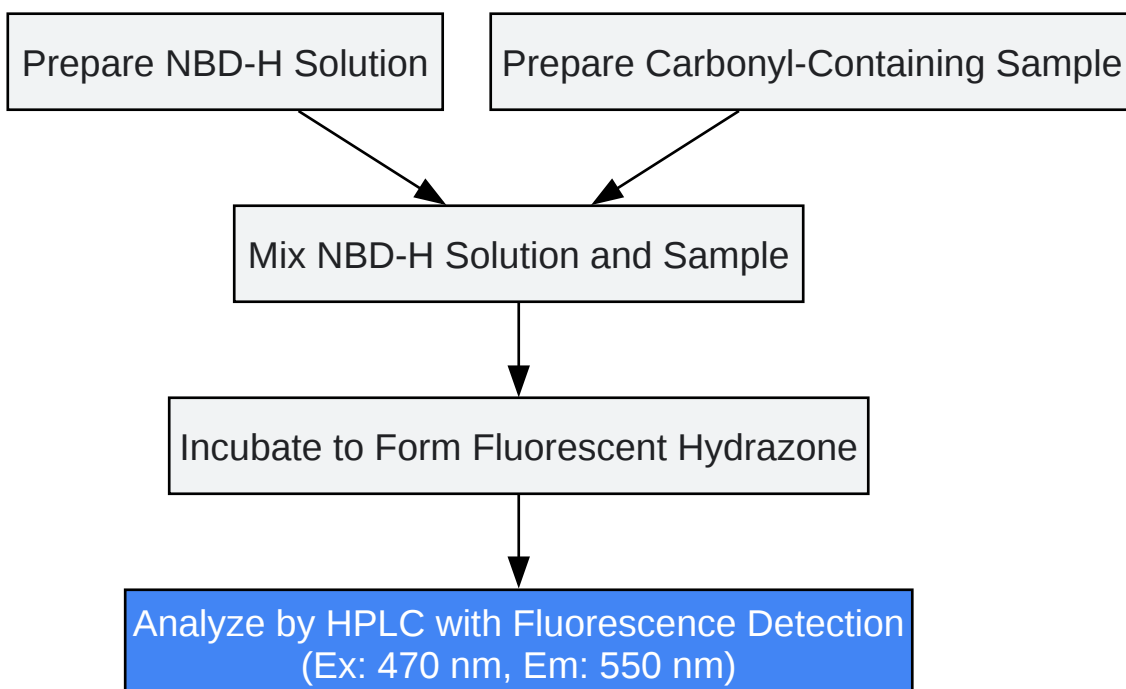
Issue	Possible Cause	Recommended Solution
Poor or no fluorescence after labeling reaction.	Degradation of the NBD-H reagent.	Ensure the reagent has been stored correctly at 2-8°C, under inert gas, and protected from light. <a href="#">[2]</a> <a href="#">[7]</a> <a href="#">[9]</a> Consider using a fresh vial of the reagent.
Incomplete reaction with the carbonyl compound.	Verify the reaction conditions, including pH and incubation time, as these can influence the efficiency of hydrazone formation.	
Inconsistent experimental results.	Instability of the NBD-H stock solution.	Prepare fresh stock solutions for each experiment. If storing, ensure it is at -80°C for no longer than 6 months or -20°C for no longer than 1 month. <a href="#">[1]</a> <a href="#">[9]</a>
Contamination of the reagent.	Use high-purity solvents and handle the compound with clean equipment to prevent contamination.	
Visible degradation of the solid reagent (e.g., color change).	Improper storage conditions.	Discard the degraded reagent. Review storage procedures to ensure the container is tightly sealed, stored at the correct temperature, and protected from light and air. <a href="#">[3]</a> <a href="#">[7]</a>

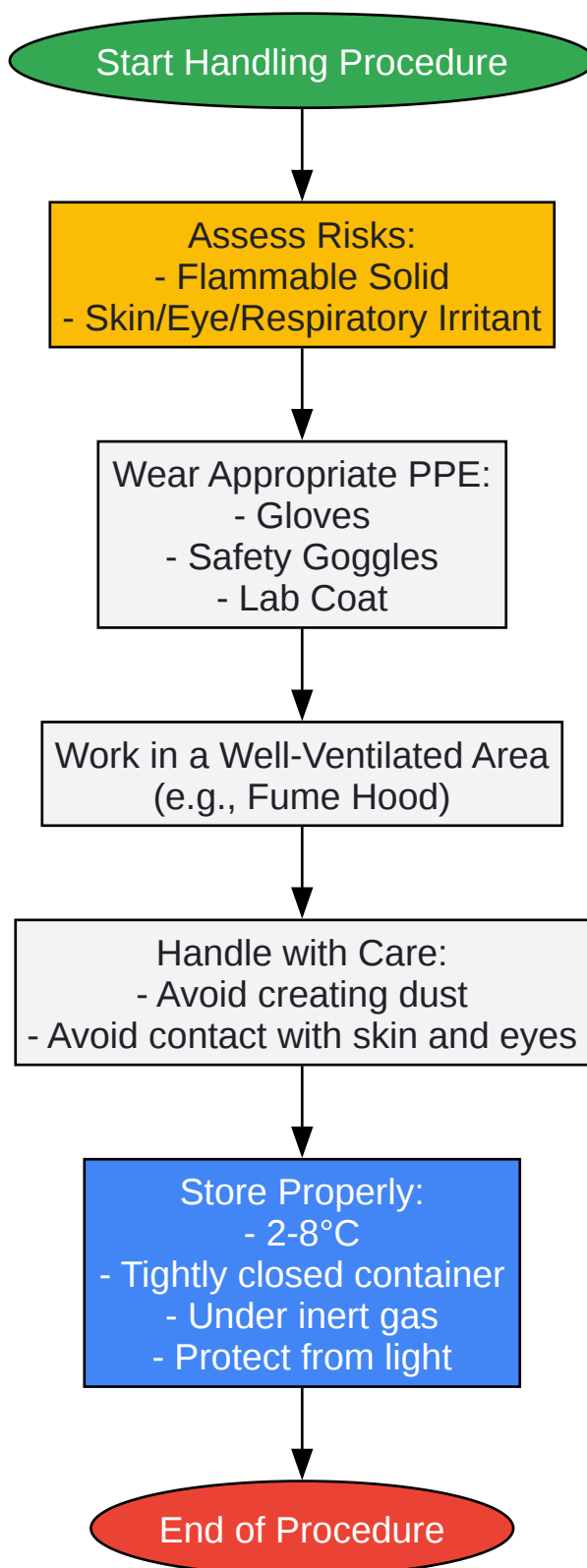
## Quantitative Data Summary

Parameter	Value	Source
Solid Storage Temperature	2 - 8 °C	<a href="#">[2]</a> <a href="#">[8]</a>
Solution Storage Temperature (Short-term)	-20 °C (up to 1 month)	<a href="#">[1]</a> <a href="#">[9]</a>
Solution Storage Temperature (Long-term)	-80 °C (up to 6 months)	<a href="#">[1]</a> <a href="#">[9]</a>
Purity (Typical)	≥ 98% (HPLC)	<a href="#">[2]</a>
Appearance	Orange to brown powder	<a href="#">[2]</a>

## Experimental Protocols

While detailed, specific experimental protocols are highly dependent on the application, a general workflow for using NBD-H as an HPLC labeling reagent for carbonyl compounds is outlined below.





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